

An In-depth Technical Guide to 2,3-Dimethylbenzothiazolium Iodide

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Compound of Interest

Compound Name:	2,3-Dimethylbenzothiazolium iodide
CAS No.:	2785-06-0
Cat. No.:	B1594270

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This guide provides a comprehensive technical overview of **2,3-dimethylbenzothiazolium iodide** (CAS No. 2785-06-0), a versatile quaternary ammonium salt with significant applications in modern organic synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering in-depth insights into its synthesis, characterization, reactivity, and key applications.

Introduction and Core Properties

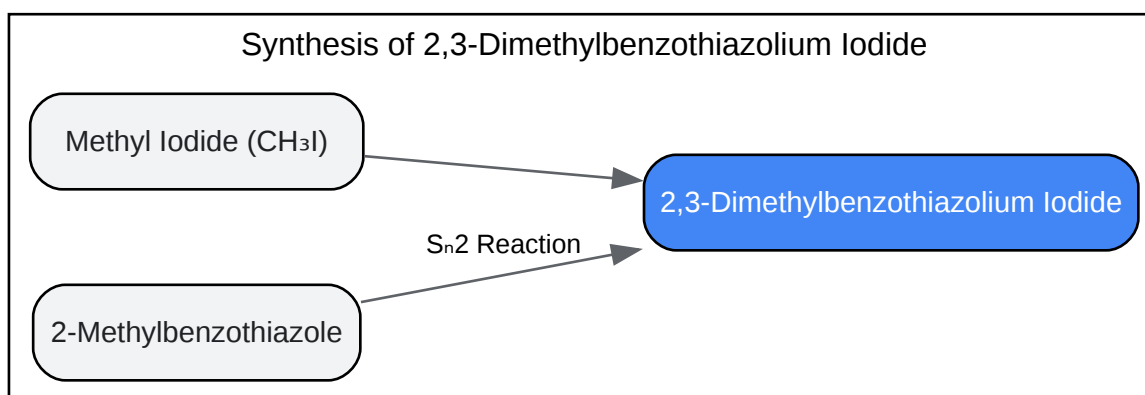
2,3-Dimethylbenzothiazolium iodide is a heterocyclic organic compound featuring a benzothiazole core, quaternized at the nitrogen atom with two methyl groups. This structural motif imparts a positive charge on the benzothiazolium ring system, rendering the C2-proton acidic and making it a valuable precursor for various synthetic transformations. Its properties make it a key intermediate in the synthesis of cyanine dyes, N-heterocyclic carbenes (NHCs), and other functional organic molecules.

Table 1: Core Properties of **2,3-Dimethylbenzothiazolium Iodide**

Property	Value	Source(s)
CAS Number	2785-06-0	[1][2][3][4]
Molecular Formula	C ₉ H ₁₀ INS	[1][2][3]
Molecular Weight	291.15 g/mol	[1][2][3]
IUPAC Name	2,3-dimethyl-1,3-benzothiazol-3-ium iodide	[1]
Appearance	White to light yellow crystalline solid	
Melting Point	229-230 °C	[3]
Solubility	Soluble in polar solvents like DMF, DMSO, and alcohols.	

Synthesis and Characterization

The primary and most straightforward synthesis of **2,3-dimethylbenzothiazolium iodide** involves the quaternization of 2-methylbenzothiazole with methyl iodide. This is a classic S_N2 reaction where the lone pair of electrons on the nitrogen atom of the benzothiazole ring attacks the electrophilic methyl group of methyl iodide.



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Caption: Synthesis of **2,3-Dimethylbenzothiazolium Iodide**.

Experimental Protocol: Synthesis of 2,3-Dimethylbenzothiazolium Iodide

This protocol is based on established methods for the N-alkylation of benzothiazole derivatives.

Materials:

- 2-Methylbenzothiazole
- Methyl Iodide (excess)
- Acetonitrile (or another suitable polar aprotic solvent)
- Diethyl ether (for washing)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-methylbenzothiazole (1 equivalent) in acetonitrile.
- Add methyl iodide (2-3 equivalents) to the solution.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature. The product will often precipitate out of the solution.
- If precipitation is incomplete, the volume of acetonitrile can be reduced under reduced pressure.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold diethyl ether to remove any unreacted starting materials and impurities.
- Dry the purified **2,3-dimethylbenzothiazolium iodide** under vacuum.

Spectroscopic Characterization

A thorough characterization is crucial to confirm the structure and purity of the synthesized compound.

¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the benzothiazole ring and the two methyl groups. The N-methyl protons will appear as a singlet, typically downfield due to the positive charge on the nitrogen. The C2-methyl protons will also be a singlet. The aromatic protons will exhibit a complex splitting pattern in the aromatic region of the spectrum.

¹³C NMR Spectroscopy: The carbon NMR spectrum will show signals for all nine carbon atoms. The quaternary carbon of the C=N⁺ bond will be significantly downfield. The carbons of the methyl groups will appear in the aliphatic region.

Infrared (IR) Spectroscopy: The IR spectrum will display characteristic absorption bands for the aromatic C-H and C=C stretching vibrations. The C=N⁺ stretching vibration of the thiazolium ring is also a key diagnostic peak.

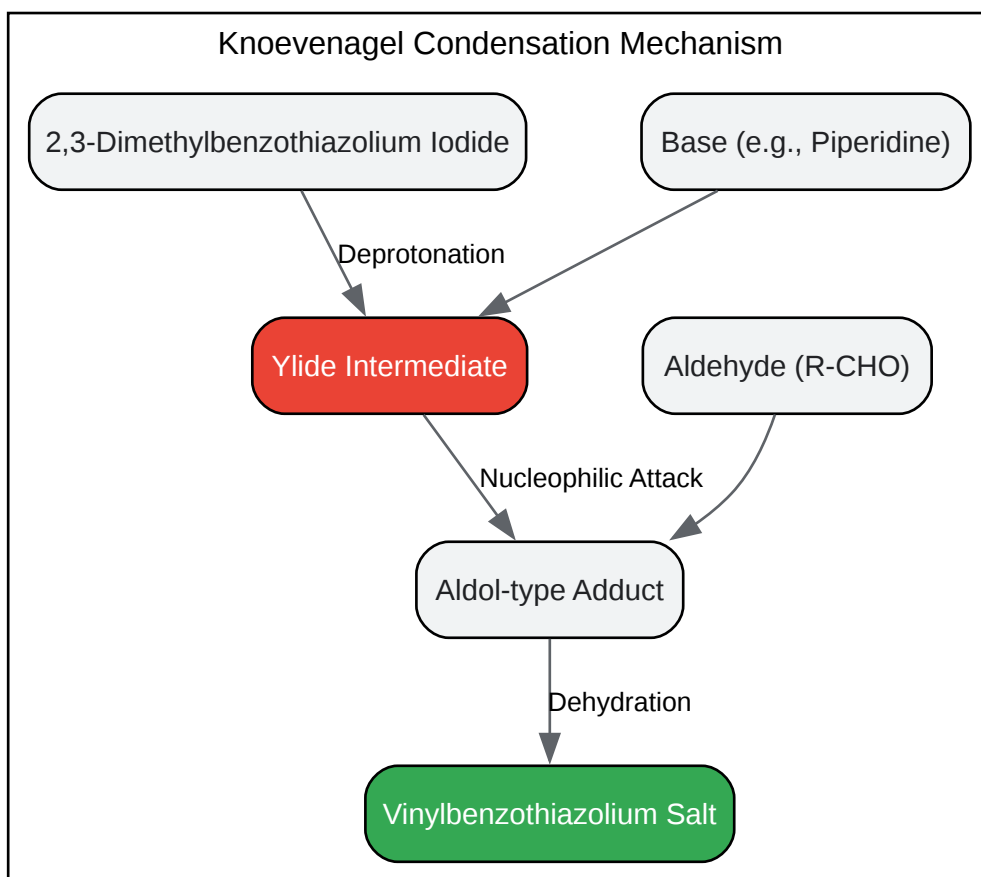
Mass Spectrometry: Mass spectrometry will show the molecular ion peak corresponding to the cationic part of the molecule (C₉H₁₀NS⁺). The fragmentation pattern can provide further structural confirmation.

Chemical Reactivity and Mechanistic Insights

The key to the reactivity of **2,3-dimethylbenzothiazolium iodide** lies in the acidity of the protons on the C2-methyl group. In the presence of a base, these protons can be abstracted to form a reactive ylide or enamine intermediate.

Knoevenagel Condensation

2,3-Dimethylbenzothiazolium iodide readily undergoes Knoevenagel condensation with aldehydes in the presence of a base. The reaction proceeds through the formation of a vinylbenzothiazolium salt.



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Caption: Knoevenagel Condensation Mechanism.

This reactivity is fundamental to its application in the synthesis of cyanine dyes.

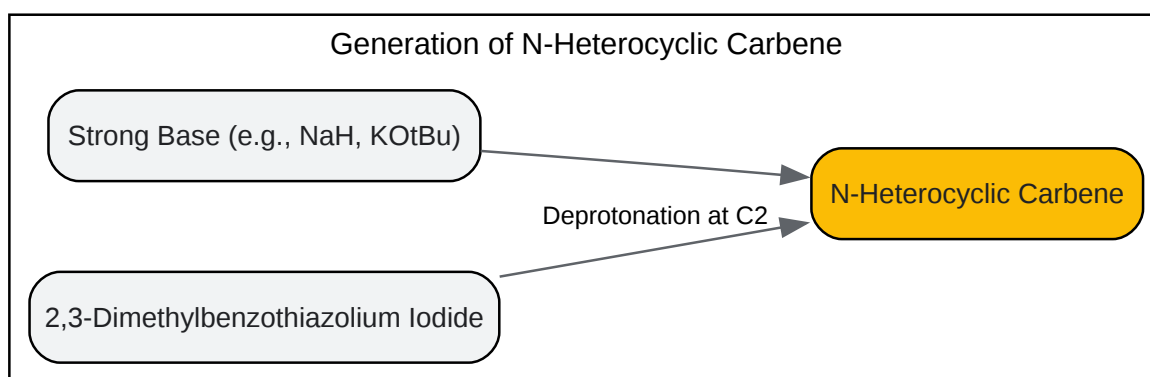
Key Applications

Precursor to Cyanine Dyes

Cyanine dyes are a class of synthetic dyes characterized by a polymethine chain connecting two nitrogen-containing heterocyclic moieties. **2,3-Dimethylbenzothiazolium iodide** is a common building block for the synthesis of thiacyanine dyes, which have applications as fluorescent probes and in photographic sensitization. The Knoevenagel condensation described above is a key step in constructing the polymethine chain of these dyes.[2]

Precursor to N-Heterocyclic Carbenes (NHCs)

N-Heterocyclic carbenes are persistent carbenes that have found widespread use as ligands in organometallic chemistry and as organocatalysts. The C2-proton of the benzothiazolium ring, although less acidic than in some other azolium salts, can be removed by a strong base to generate the corresponding NHC.



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Caption: Generation of an N-Heterocyclic Carbene.

The resulting NHC can then be used to form stable complexes with a variety of transition metals, leading to catalysts with unique properties.

Role in Drug Development and Research

The benzothiazole scaffold is a privileged structure in medicinal chemistry, appearing in a number of approved drugs. While **2,3-dimethylbenzothiazolium iodide** itself is not a therapeutic agent, its derivatives, including the aforementioned cyanine dyes, are explored for applications such as photodynamic therapy and as fluorescent probes for biological imaging.

Safety and Handling

2,3-Dimethylbenzothiazolium iodide should be handled with care in a well-ventilated laboratory, preferably in a fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

Key Safety Precautions:

- Inhalation: Avoid breathing dust.
- Skin Contact: Avoid contact with skin. In case of contact, wash immediately with plenty of water.
- Eye Contact: Avoid contact with eyes. In case of contact, rinse immediately with plenty of water and seek medical advice.
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2,3-Dimethylbenzothiazolium iodide is a valuable and versatile chemical intermediate with a rich chemistry centered around the reactivity of its C2-methyl group and its potential to form N-heterocyclic carbenes. Its importance in the synthesis of cyanine dyes and its potential in the development of novel catalysts and functional materials ensure its continued relevance in both academic and industrial research. A thorough understanding of its synthesis, characterization, and reactivity, as outlined in this guide, is essential for its effective utilization in the laboratory.

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